

# Unveiling the Synthesis of C.I. 18260: A Technical Guide

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## Compound of Interest

Compound Name: *Reactive Orange 4*

Cat. No.: *B12373870*

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This technical guide provides an in-depth exploration of the synthesis pathway and mechanism for the monoazo dye, C.I. 18260, also known as Mordant Brown 40. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering a comprehensive overview of the chemical processes involved in the creation of this compound.

## Chemical Identity

C.I. 18260, identified as Mordant Brown 40, is a monoazo dye. The Colour Index (C.I.) number places it within the 11000-19999 range, which is characteristic of monoazo dyes.<sup>[1][2]</sup> While some sources may associate the name "Mordant Brown 40" with other C.I. numbers, for the purpose of this guide, we will focus on the synthesis of the structure commonly identified by this name.

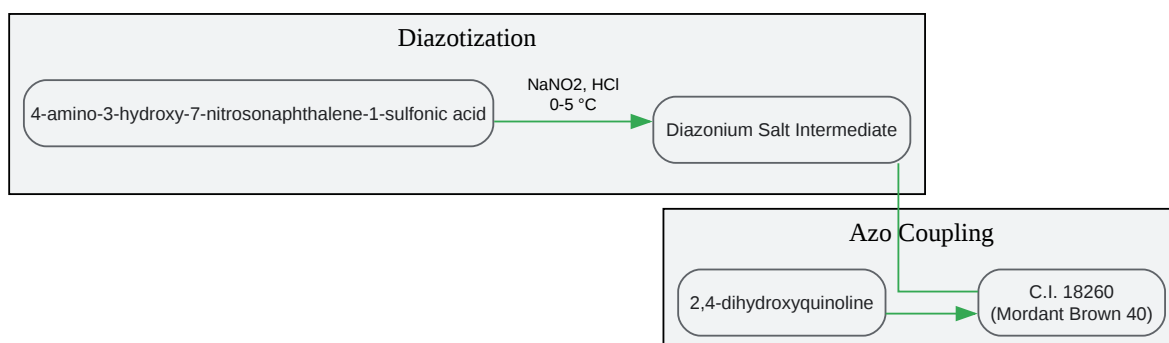
## Synthesis Pathway

The synthesis of C.I. Mordant Brown 40 is a classic example of azo coupling, a fundamental reaction in the synthesis of a vast array of dyes. The overall process involves two primary stages: the diazotization of an aromatic amine followed by the coupling of the resulting diazonium salt with a suitable coupling component.

The specific synthesis of Mordant Brown 40 involves the following key steps:

- **Diazotization of 4-amino-3-hydroxy-7-nitrosonaphthalene-1-sulfonic acid:** The synthesis commences with the diazotization of the aromatic amine, 4-amino-3-hydroxy-7-nitrosonaphthalene-1-sulfonic acid. This reaction is typically carried out in an acidic medium, commonly using sodium nitrite and a strong acid like hydrochloric acid, at low temperatures (0-5 °C) to ensure the stability of the highly reactive diazonium salt intermediate.
- **Azo Coupling with 2,4-dihydroxyquinoline:** The resulting diazonium salt is then coupled with the aromatic compound 2,4-dihydroxyquinoline.<sup>[3]</sup> This electrophilic aromatic substitution reaction forms the characteristic azo bond (-N=N-), which is the chromophore responsible for the dye's color. The coupling reaction is sensitive to pH and is generally carried out under controlled conditions to achieve optimal yield and purity.

The overall synthesis can be represented by the following reaction scheme:



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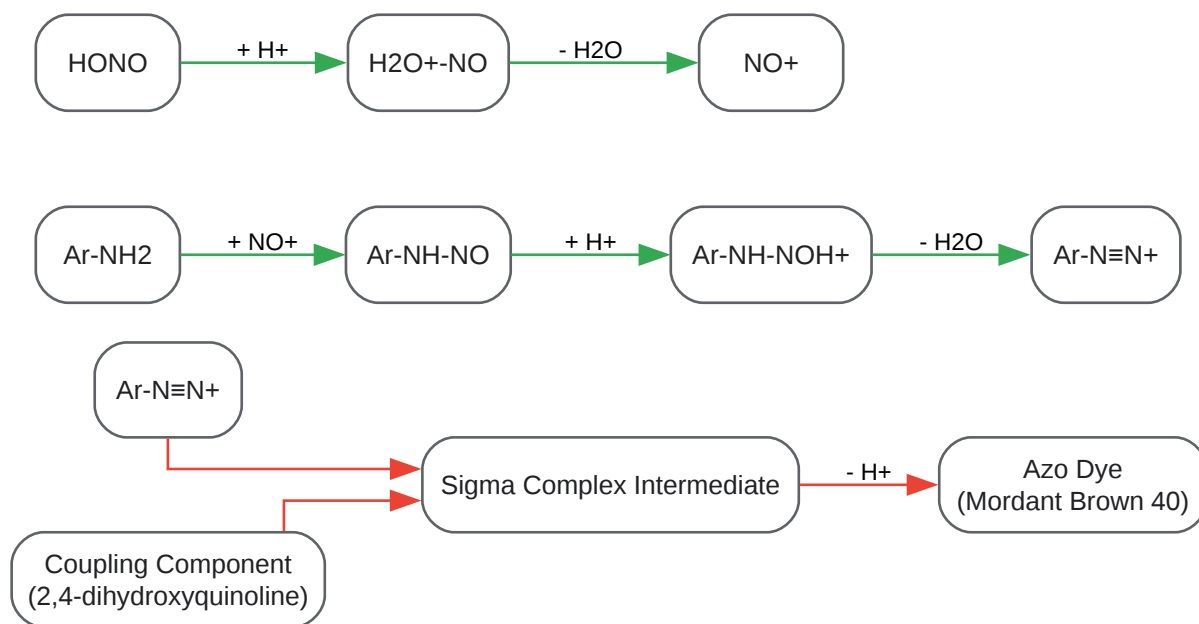
**Figure 1:** Synthesis Pathway of C.I. 18260 (Mordant Brown 40).

## Reaction Mechanism

The synthesis of C.I. 18260 proceeds through a well-established electrophilic aromatic substitution mechanism.

### 3.1. Diazotization Mechanism:

The diazotization reaction begins with the formation of nitrous acid ( $\text{HNO}_2$ ) from sodium nitrite and a strong acid. The nitrous acid is then protonated, and subsequent loss of a water molecule generates the highly electrophilic nitrosonium ion ( $\text{NO}^+$ ). The amino group of 4-amino-3-hydroxy-7-nitrosonaphthalene-1-sulfonic acid then acts as a nucleophile, attacking the nitrosonium ion. A series of proton transfers and the elimination of a water molecule lead to the formation of the stable diazonium salt.



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## References

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